

JNc-440 dosage and administration guidelines

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Compound of Interest

Compound Name: JNc-440

Cat. No.: B15616300

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Application Notes and Protocols for JNc-440

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Introduction

JNc-440 is a novel small molecule compound that acts as a potent anti-hypertensive agent. Its mechanism of action involves the specific enhancement of the interaction between the transient receptor potential vanilloid subtype 4 (TRPV4) and the calcium-activated potassium channel subtype 3 (KCa2.3) in endothelial cells.[1][2] In hypertensive states, the interaction between these two channels is impaired, leading to endothelial dysfunction and increased blood pressure. **JNc-440** restores this crucial interaction, promoting vasodilation and consequently lowering blood pressure.[1][2] Notably, **JNc-440** has been shown to be effective in murine models of hypertension without affecting the blood pressure of normotensive subjects.[1]

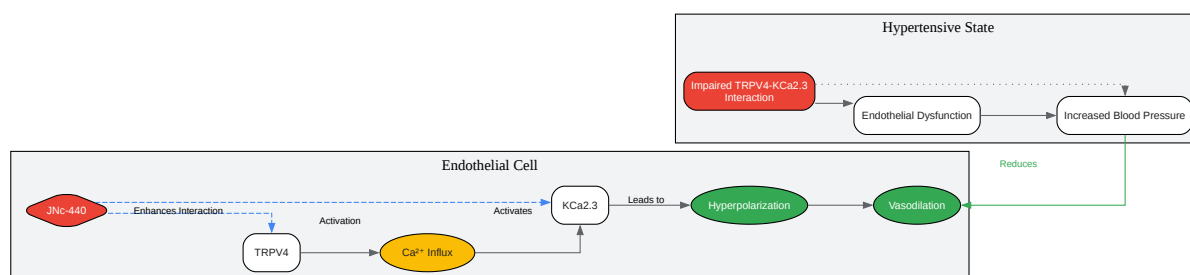
These application notes provide an overview of **JNc-440**'s mechanism of action, available preclinical data on its efficacy, and detailed protocols for its use in in vivo research settings.

Mechanism of Action

JNc-440's therapeutic effect is derived from its ability to specifically target and strengthen the protein-protein interaction between TRPV4 and KCa2.3 channels within the endothelial cell membrane. This enhanced coupling restores the proper signaling cascade that leads to endothelium-dependent hyperpolarization and vasodilation, thereby counteracting the pathophysiology of hypertension.[1][2]

Signaling Pathway

The following diagram illustrates the signaling pathway modulated by **JNc-440**.



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Caption: **JNc-440** enhances the interaction between TRPV4 and KCa2.3 in endothelial cells.

Preclinical Data

JNc-440 has demonstrated significant anti-hypertensive effects in various murine models of hypertension. The following table summarizes the key findings from these preclinical studies.

Animal Model	Treatment Regimen	Key Findings	Reference
High-salt diet-induced hypertensive mice	Not specified in abstract	Exerted antihypertensive effects.	[1]
N(G)-nitro-L-arginine (L-NNA)-induced hypertensive mice	Not specified in abstract	Exerted antihypertensive effects.	[1]
Angiotensin II-induced hypertensive mice	Not specified in abstract	Exerted antihypertensive effects.	[1]
Normotensive mice	Not specified in abstract	Did not alter blood pressure.	[1]

Experimental Protocols

The following protocols are based on methodologies described in preclinical studies of **JNc-440** and its derivatives.[1][3]

In Vivo Murine Hypertension Model and JNc-440 Administration

This protocol describes the induction of hypertension in mice and the subsequent administration of **JNc-440** to assess its anti-hypertensive effects.

Materials:

- Male C57BL/6 mice (8-10 weeks old)
- High-salt (8%) diet or standard chow
- N(G)-nitro-L-arginine (L-NNA)
- Angiotensin II
- Osmotic mini-pumps

- **JNc-440**

- Vehicle (e.g., saline, DMSO)
- Blood pressure monitoring system (e.g., tail-cuff method)

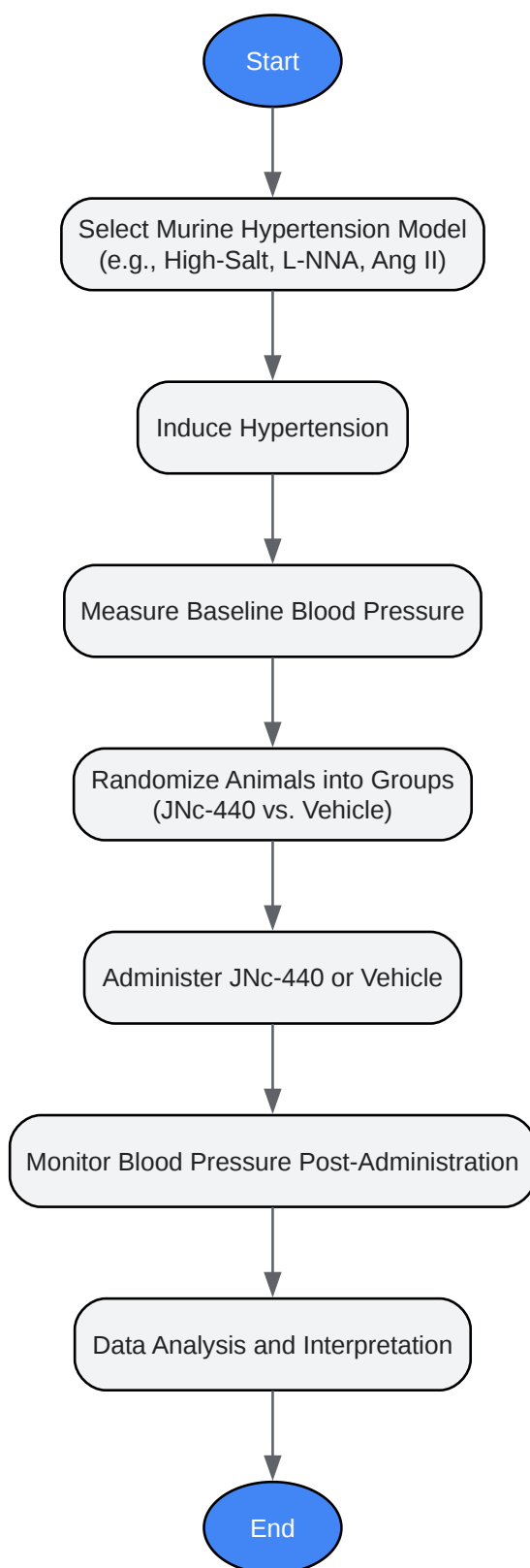
Procedure:

- Induction of Hypertension (select one model):
 - High-Salt Diet Model: Feed mice a high-salt (8% NaCl) diet for at least 4 weeks.
 - L-NNA Model: Administer L-NNA in the drinking water (concentration to be optimized, e.g., 0.5 g/L) for at least 4 weeks.
 - Angiotensin II Model: Surgically implant osmotic mini-pumps filled with Angiotensin II to deliver a constant infusion rate (e.g., 400 ng/kg/min) for at least 2 weeks.
- Blood Pressure Measurement:
 - Acclimatize mice to the blood pressure measurement apparatus for several days before starting baseline measurements.
 - Measure baseline systolic and diastolic blood pressure for 3-5 consecutive days before **JNc-440** administration.
- **JNc-440** Administration:
 - Prepare a stock solution of **JNc-440** in a suitable vehicle. The final concentration should be determined based on the desired dosage and administration volume.
 - Administer **JNc-440** to the hypertensive mice via a selected route (e.g., intraperitoneal injection, oral gavage). The dosage and frequency of administration should be optimized based on preliminary studies.
 - Administer vehicle to a control group of hypertensive mice.
- Post-Treatment Blood Pressure Monitoring:

- Measure blood pressure at various time points after **JNc-440** administration (e.g., 1, 2, 4, 8, and 24 hours post-dose, and daily thereafter) to determine the onset and duration of the anti-hypertensive effect.
- Data Analysis:
 - Calculate the mean change in blood pressure from baseline for both the **JNc-440** treated and vehicle-treated groups.
 - Perform statistical analysis (e.g., t-test or ANOVA) to determine the significance of the observed effects.

Experimental Workflow Diagram

The following diagram outlines the general workflow for evaluating the efficacy of **JNc-440** in a murine model of hypertension.



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